

Application Notes: Preparation of Analytical Standards Using Chromium Potassium Sulfate

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Compound of Interest

Compound Name: Chromium potassium sulfate

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Introduction

Chromium potassium sulfate dodecahydrate ($\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$), also known as chrome alum, is a high-purity, crystalline solid that serves as an excellent primary standard for the preparation of analytical chromium solutions. Its stability, high molecular weight, and well-defined stoichiometry make it a reliable source for creating accurate and reproducible chromium standards for a variety of analytical applications, including spectroscopy (AAS, ICP-OES, ICP-MS), chromatography, and wet chemical methods. This document provides detailed protocols for the preparation of chromium analytical standards using ACS reagent grade **chromium potassium sulfate**.

Chemical and Physical Properties

Understanding the properties of **chromium potassium sulfate** is crucial for its proper handling and use in the preparation of analytical standards.

Property	Value
Chemical Formula	$\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$
Molecular Weight	499.40 g/mol
Appearance	Dark purple, violet, or black crystals[1]
Purity (ACS Reagent)	98.0 - 102.0%[1][2]
Solubility in Water	Highly soluble; approximately 24 g/100 mL at 20°C
Melting Point	89 °C[1]
Stability	Stable under normal conditions; efflorescent in dry air.[3][4]

Purity and Impurities

The quality of the analytical standard is directly dependent on the purity of the starting material. ACS reagent grade **chromium potassium sulfate** is recommended for the highest accuracy. A typical certificate of analysis may include the following impurity limits:

Impurity	Maximum Allowed Concentration (%)
Insoluble Matter	≤ 0.01
Chloride (Cl)	≤ 0.002
Aluminum (Al)	≤ 0.02
Ammonium (NH_4)	≤ 0.01
Heavy Metals (as Pb)	≤ 0.01
Iron (Fe)	≤ 0.01

Data sourced from typical ACS reagent grade specifications.

Experimental Protocols

Preparation of a 1000 ppm Chromium Stock Solution

This protocol describes the preparation of a 1 L stock solution containing 1000 mg/L (ppm) of chromium.

Materials:

- **Chromium potassium sulfate** dodecahydrate ($\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$), ACS reagent grade
- Deionized water (ASTM Type I)
- Nitric acid (HNO_3), trace metal grade
- 1000 mL volumetric flask, Class A
- Analytical balance (readable to 0.1 mg)
- Weighing paper or boat
- Beakers
- Funnel
- Hot plate

Calculation of Required Mass:

To prepare a 1000 ppm (1 g/L) Cr solution, the mass of $\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ required is calculated as follows:

- Molecular weight of $\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ = 499.40 g/mol
- Atomic weight of Cr = 52.00 g/mol
- Mass of $\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ = $(1 \text{ g Cr}) * (499.40 \text{ g } \text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O} / 52.00 \text{ g Cr}) = 9.604 \text{ g}$

Procedure:

- Accurately weigh approximately 9.604 g of **chromium potassium sulfate** dodecahydrate.

- Transfer the weighed salt to a 500 mL beaker.
- Add approximately 200 mL of deionized water and 10 mL of nitric acid.
- Gently heat the solution on a hot plate with stirring to facilitate dissolution. The solution will initially be dark violet and may turn green upon heating.[5]
- Once the salt is completely dissolved, allow the solution to cool to room temperature.
- Quantitatively transfer the cooled solution to a 1000 mL volumetric flask using a funnel.
- Rinse the beaker and funnel several times with small volumes of deionized water, adding the rinsings to the volumetric flask.
- Dilute the solution to the mark with deionized water.
- Stopper the flask and invert it several times to ensure homogeneity.
- Transfer the solution to a clean, labeled polypropylene or amber glass bottle for storage.

Preparation of Working Standard Solutions

Working standards of lower concentrations can be prepared by serial dilution of the 1000 ppm stock solution.

Materials:

- 1000 ppm Chromium Stock Solution
- Deionized water (ASTM Type I)
- Nitric acid (HNO_3), trace metal grade
- Volumetric flasks (e.g., 100 mL), Class A
- Pipettes, Class A

Procedure for a 10 ppm Working Standard:

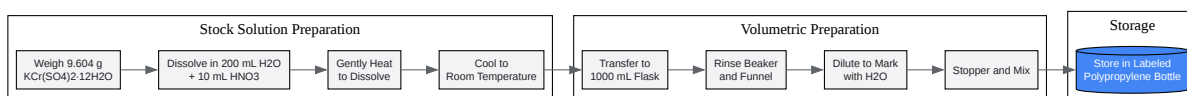
- Pipette 10.00 mL of the 1000 ppm chromium stock solution into a 1000 mL volumetric flask.
- Add 10 mL of nitric acid to the flask to maintain acidity and stability.
- Dilute to the mark with deionized water.
- Stopper the flask and mix thoroughly.
- This solution should be prepared fresh as needed.

Stability and Storage

- Stock Solution: The 1000 ppm chromium stock solution, when acidified and stored in a tightly sealed polypropylene or amber glass bottle in a cool, dark place, is stable for up to one year.
[2]
- Working Solutions: Dilute working standards are less stable and should be prepared fresh daily for the most accurate results.
- Aqueous solutions of **chromium potassium sulfate** are acidic.[5]
- Avoid exposure to light and extreme temperatures, as this can affect the stability of the solution.

Visualization of Workflows

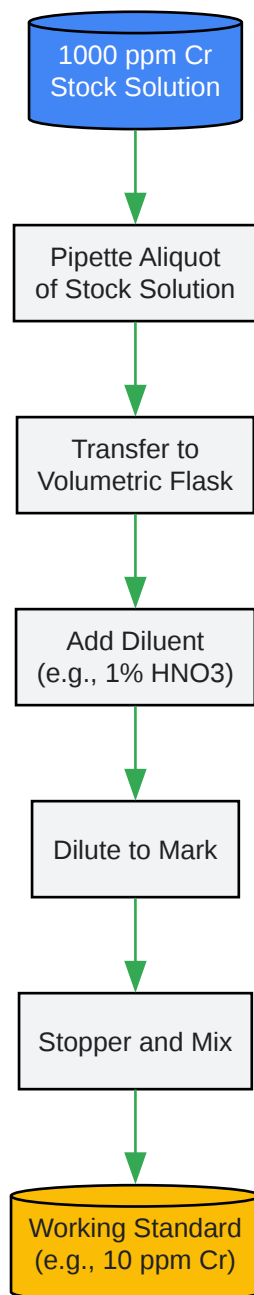
Preparation of 1000 ppm Chromium Stock Solution



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Caption: Workflow for preparing a 1000 ppm chromium stock solution.

Preparation of Working Standard Solutions from Stock



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Caption: Workflow for preparing working standards by dilution.

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